

IUPAC nomenclature of highly branched alkanes.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2,4-Dimethyl-3-isopropylpentane

Cat. No.: B12653973 Get Quote

An In-Depth Technical Guide to the IUPAC Nomenclature of Highly Branched Alkanes

Introduction

The systematic naming of organic compounds is a cornerstone of chemical communication, ensuring that a given name corresponds to a single, unambiguous structure. The International Union of Pure and Applied Chemistry (IUPAC) has developed a set of rules for this purpose, allowing scientists globally to communicate with clarity. For researchers, scientists, and professionals in drug development, a mastery of IUPAC nomenclature is essential for documenting, patenting, and replicating scientific work. This guide provides an in-depth exploration of the IUPAC nomenclature for highly branched alkanes, a class of compounds frequently encountered in organic synthesis and medicinal chemistry.

Part 1: Fundamental Principles of IUPAC Nomenclature for Alkanes

The IUPAC system for naming alkanes is based on a few fundamental principles that are applied sequentially to derive the systematic name of a compound.

Identifying the Parent Chain

The foundation of an alkane's name is the parent chain, which is the longest continuous chain of carbon atoms in the molecule.[1][2] The name of the parent chain is determined by the

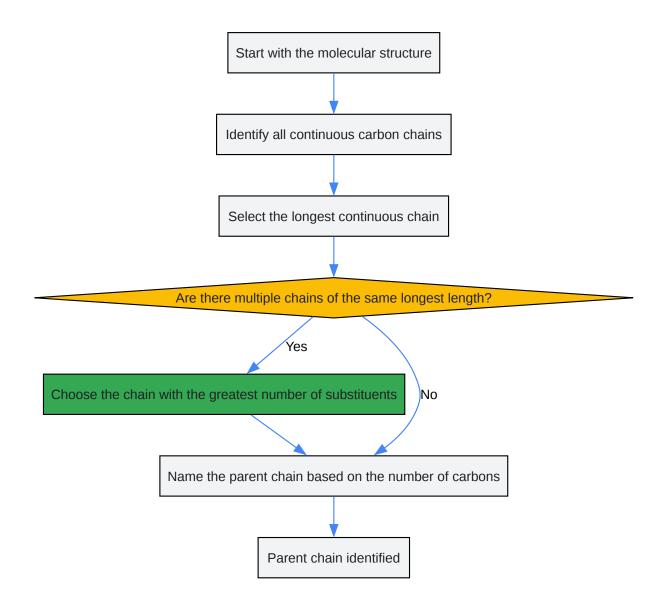


Foundational & Exploratory

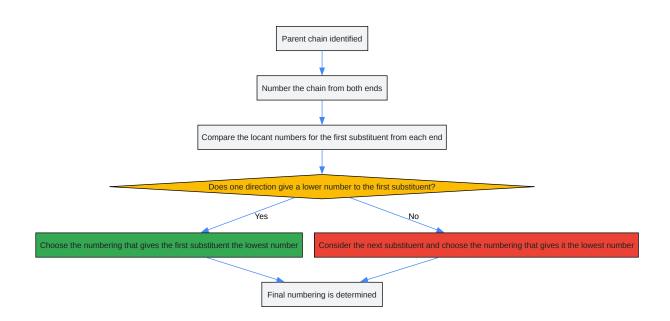
Check Availability & Pricing

number of carbon atoms it contains, with a specific prefix indicating the number of carbons and the suffix "-ane" signifying that the compound is an alkane.[3][4]

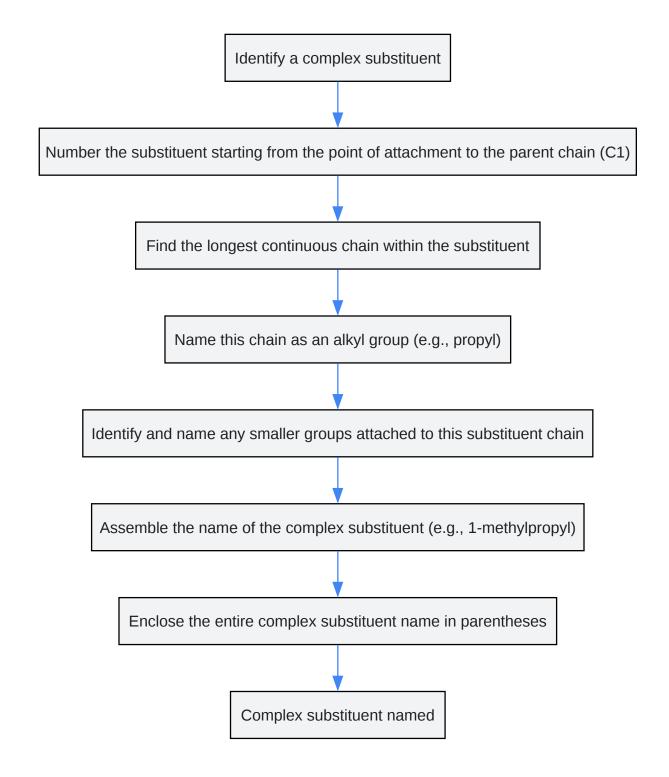




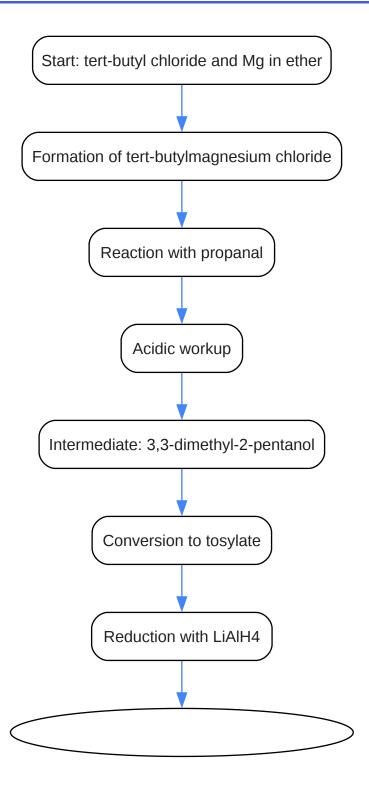




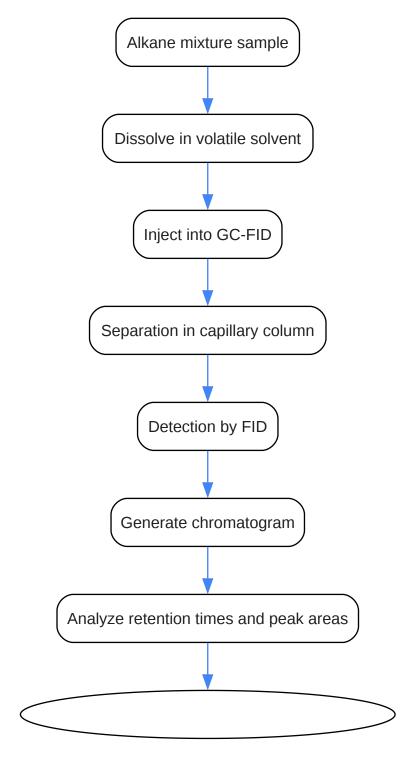












Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. organic chemistry Why do branched chain compounds have lower boiling points than the corresponding straight chain isomers? - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 2. Density functional steric analysis of linear and branched alkanes PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Physical Properties of Alkanes | OpenOChem Learn [learn.openochem.org]
- 4. byjus.com [byjus.com]
- To cite this document: BenchChem. [IUPAC nomenclature of highly branched alkanes.].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b12653973#iupac-nomenclature-of-highly-branched-alkanes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com